

# A Guide to the Safe Disposal of Acetic Acid, Chloro(hydroxyimino)-

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## Compound of Interest

Compound Name: Acetic acid, chloro(hydroxyimino)-

CAS No.: 14337-42-9

Cat. No.: B597289

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For the diligent researcher, scientist, or drug development professional, the commitment to safety extends beyond the synthesis and application of novel compounds to their responsible disposal. **Acetic acid, chloro(hydroxyimino)-** (CAS No. 14337-42-9), a bifunctional organic molecule, requires meticulous handling not only during its use but also through its entire lifecycle, culminating in its final disposal. This guide provides an in-depth, procedural framework for the safe management and disposal of this compound, grounded in established chemical principles and regulatory standards. Our objective is to empower laboratory personnel with the knowledge to manage this chemical waste stream safely, ensuring both personal and environmental protection.

## Hazard Profile and Risk Assessment: Understanding the Compound

**Acetic acid, chloro(hydroxyimino)-** is an unlisted hazardous waste, meaning it does not have its own specific EPA hazardous waste code. However, its chemical structure suggests it will exhibit hazardous characteristics, namely Toxicity and Corrosivity.<sup>[1][2]</sup> The molecule combines the hazards of a chlorinated organic acid with those of an oxime derivative.

- Corrosivity (Characteristic Waste D002): The presence of the carboxylic acid group makes the compound corrosive.[3] The parent compound, chloroacetic acid, is known to cause severe skin burns and eye damage.[4][5][6]
- Toxicity: Chloroacetic acid is classified as toxic if swallowed, in contact with skin, or if inhaled.[4][5] Organochlorine compounds, as a class, are often persistent and can pose long-term environmental risks.[7]
- Reactivity and Stability: Oximes can be unstable and may decompose upon heating. The ethyl ester of this compound, Ethyl 2-chloro-2-(hydroxyimino)acetate, is known to be incompatible with strong oxidizing agents and strong bases.[8] Hazardous decomposition products upon heating include toxic gases such as carbon monoxide, carbon dioxide, nitrogen oxides (NOx), and hydrogen chloride gas.[8]

## Quantitative Hazard Summary

Hazard Classification	GHS Code (Inferred from Analogs)	Description	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	H301, H311, H331	Toxic if swallowed, in contact with skin, or if inhaled.	[4][5][6]
Skin Corrosion/Irritation	H314	Causes severe skin burns and eye damage.	[4][5][6]
Serious Eye Damage	H318	Causes serious eye damage.	[8]
Respiratory Sensitization	H334	May cause allergy or asthma symptoms or breathing difficulties if inhaled.	[8]
Aquatic Hazard (Acute)	H400	Very toxic to aquatic life.	[5]

## Pre-Disposal Handling and Personal Protective Equipment (PPE)

Proper handling is the first step in a safe disposal workflow. All operations involving **Acetic acid, chloro(hydroxyimino)-**, including transfer to a waste container, must be conducted in a well-ventilated area, preferably inside a certified chemical fume hood.[4]

Mandatory PPE includes:

- **Eye Protection:** Chemical splash goggles are required. For tasks with a high splash risk, a face shield should be worn in addition to goggles.[2][9]
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn. Gloves should be inspected for integrity before each use.[2][4]
- **Body Protection:** A flame-resistant laboratory coat must be worn.[4]
- **Respiratory Protection:** If there is a risk of generating dust or aerosols outside of a fume hood, a NIOSH-approved respirator is necessary.[4]

## Spill Management Protocol

Accidental spills must be managed immediately to mitigate exposure and environmental contamination.

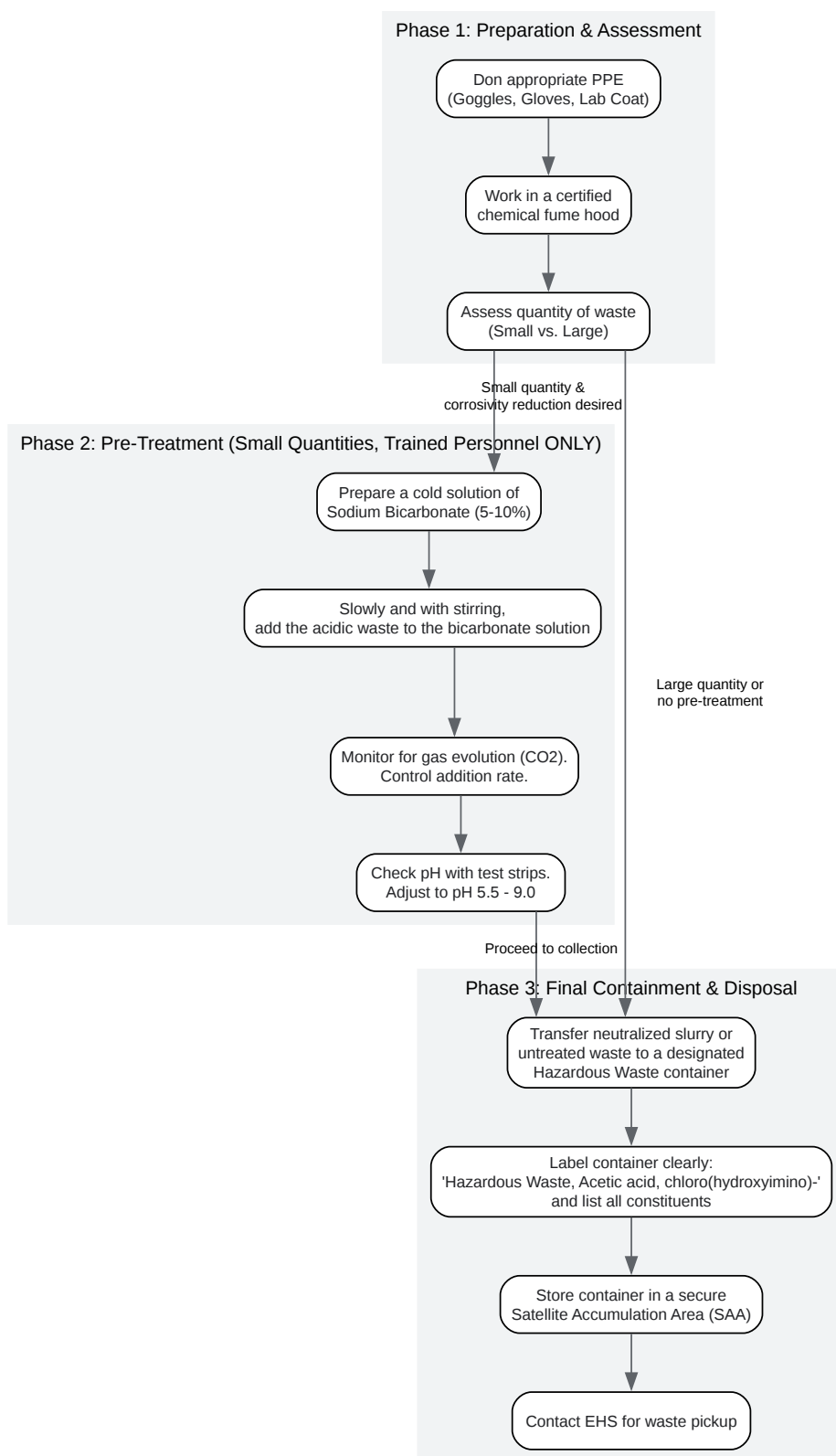
- **Evacuate and Secure:** Alert personnel in the immediate area and restrict access. Ensure adequate ventilation. Do not attempt to clean up a large spill without appropriate training and PPE.
- **Containment:** For solid spills, carefully sweep or vacuum the material. Avoid generating dust. For liquid spills, use an inert, non-combustible absorbent material like sand, earth, or vermiculite to contain the spill.[4]
- **Collection:** Using non-sparking tools, carefully collect the spilled material and absorbent into a suitable, sealable container clearly labeled as "Hazardous Waste." [4]

- Decontamination: Clean the spill area thoroughly with soap and water. All cleaning materials (wipes, absorbents) are also considered hazardous waste and must be placed in the labeled waste container.
- Reporting: Report the spill to your institution's Environmental Health and Safety (EHS) department.

## Step-by-Step Disposal Procedure

The primary and required method for disposal is through a licensed hazardous waste management company.<sup>[10]</sup> In-laboratory pre-treatment may be considered only by trained personnel to reduce the immediate hazards of corrosivity before collection, thereby making the waste safer to store and handle.

## Workflow for Disposal of Acetic Acid, Chloro(hydroxyimino)-



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